

A Technical Guide to the Thermal Decomposition of Sodium Hexanitrocobaltate(III)

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Compound of Interest

Compound Name: Sodium hexanitrocobaltate(III)

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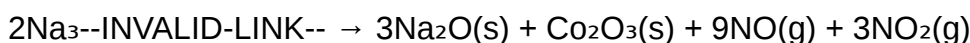
Introduction

Sodium hexanitrocobaltate(III), $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$, also known as sodium cobaltinitrite, is a coordination compound with significant applications in analytical chemistry, particularly for the quantitative determination of potassium. Its thermal stability and decomposition pathway are of critical interest for understanding its behavior under various experimental conditions and for ensuring its safe handling and storage. This technical guide provides a comprehensive overview of the thermal decomposition of **sodium hexanitrocobaltate(III)**, detailing the decomposition pathway, quantitative thermal analysis data, and the experimental protocols used for its characterization.

Thermal Decomposition Pathway

The thermal decomposition of **sodium hexanitrocobaltate(III)** is a multi-step process that involves the sequential loss of nitro groups and the reduction of Co(III) to Co(II), ultimately leading to the formation of a stable cobalt oxide. The decomposition is an exothermic process and proceeds through the formation of several intermediate species.

The overall decomposition reaction can be summarized as follows:



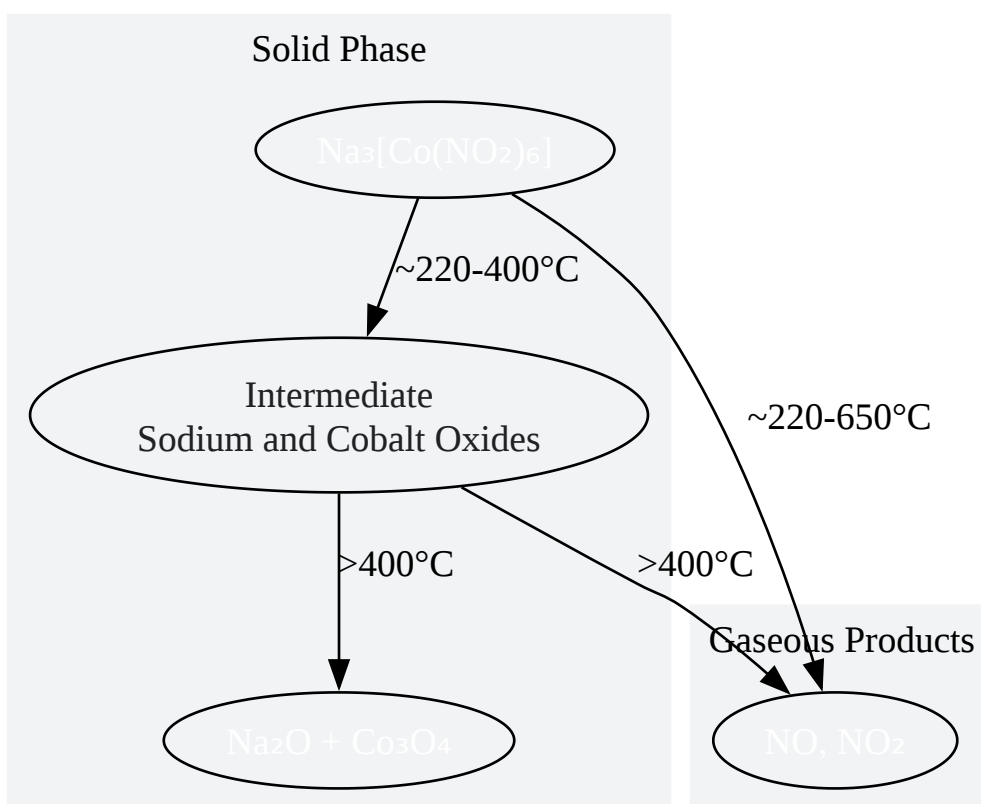
However, the decomposition occurs in distinct stages, which can be elucidated using techniques such as thermogravimetric analysis (TGA), differential thermal analysis (DTA), and mass spectrometry (MS).

Decomposition Stages:

The decomposition begins at approximately 220 °C and proceeds in overlapping steps, with the majority of the mass loss occurring between 200 °C and 650 °C. The final solid product of the decomposition in an inert atmosphere is typically cobalt(II,III) oxide (Co_3O_4).^[1]

While the exact intermediate species are complex and can vary with experimental conditions such as heating rate and atmosphere, a general proposed pathway involves:

- **Initial Decomposition:** The decomposition is initiated by an internal redox reaction where the nitrite ligand reduces the Co(III) center. This leads to the release of gaseous nitrogen oxides (NO and NO₂).
- **Formation of Intermediate Oxides:** As the nitro groups are expelled, intermediate sodium and cobalt oxides are formed.
- **Final Product Formation:** At higher temperatures, these intermediates further decompose and rearrange to form the final stable products, primarily sodium oxide and cobalt(II,III) oxide.



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Quantitative Thermal Analysis Data

The following tables summarize the quantitative data obtained from the thermal analysis of **sodium hexanitrocobaltate(III)**.

Table 1: Thermogravimetric Analysis (TGA) Data

Temperature Range ($^\circ\text{C}$)	Mass Loss (%)	Corresponding Gaseous Products
220 - 400	$\sim 35 - 40$	NO , NO_2
400 - 650	$\sim 15 - 20$	NO , NO_2
Total	$\sim 50 - 60$	

Note: The exact mass loss percentages can vary depending on the experimental conditions, particularly the heating rate.

Table 2: Differential Thermal Analysis (DTA) Data

Peak Temperature (°C)	Thermal Event
~250 (Exothermic)	Onset of major decomposition
~350 (Exothermic)	Continued decomposition and formation of intermediates
~580 (Exothermic)	Final decomposition to stable oxides

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA)

Objective: To determine the temperature ranges of decomposition and the associated mass losses.

Instrumentation: A simultaneous TG-DTA instrument.

Experimental Procedure:

- **Sample Preparation:** A small amount of **sodium hexanitrocobaltate(III)** powder (typically 5-10 mg) is accurately weighed into an alumina crucible.
- **Instrument Setup:** The crucible is placed on the thermobalance in the furnace.
- **Atmosphere:** The experiment is conducted under a dynamic inert atmosphere, such as nitrogen or argon, with a typical flow rate of 50-100 mL/min to sweep away the gaseous decomposition products.

- **Heating Program:** The sample is heated from ambient temperature to approximately 800 °C at a constant heating rate, typically 10 °C/min.
- **Data Acquisition:** The mass of the sample and the temperature difference between the sample and a reference are continuously recorded as a function of temperature.

Evolved Gas Analysis - Mass Spectrometry (EGA-MS)

Objective: To identify the gaseous products evolved during the thermal decomposition.

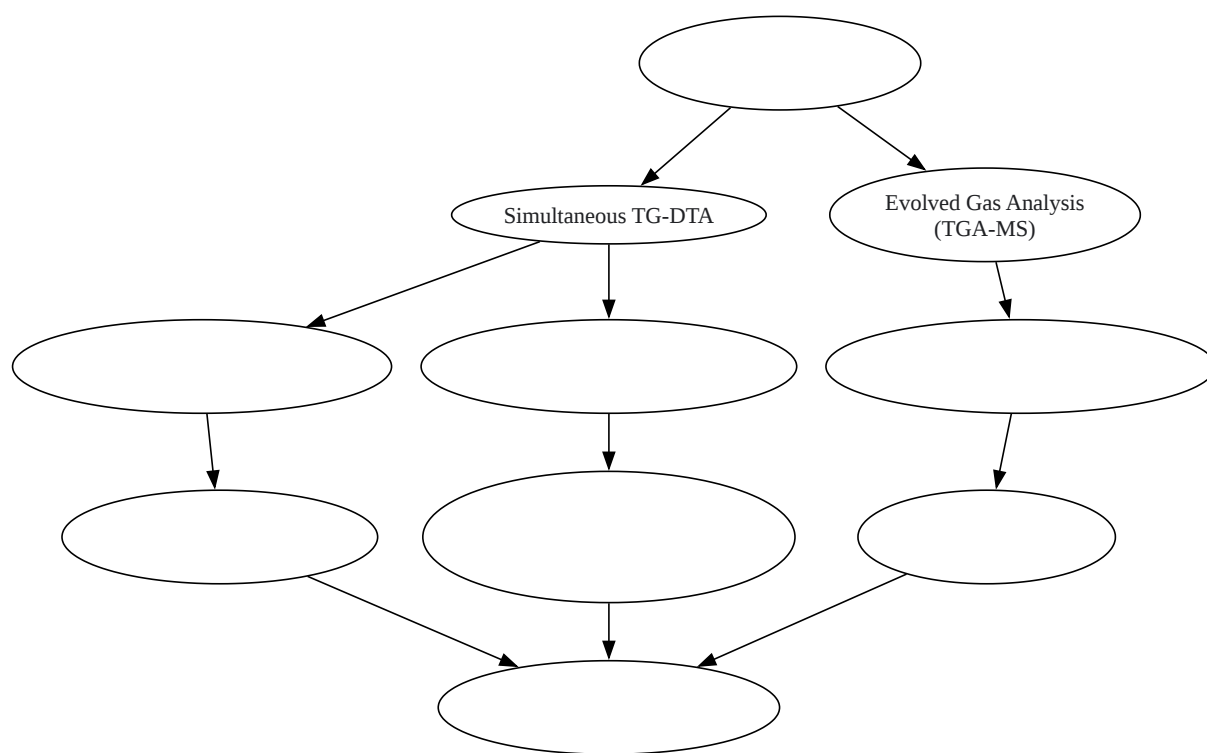
Instrumentation: A thermogravimetric analyzer coupled to a mass spectrometer (TGA-MS).

Experimental Procedure:

- **TGA Setup:** The TGA experiment is performed as described in section 4.1.
- **Gas Transfer:** The gaseous products from the TGA furnace are transferred to the mass spectrometer through a heated capillary transfer line to prevent condensation.
- **Mass Spectrometry:** The evolved gases are ionized (typically by electron impact), and the resulting ions are separated based on their mass-to-charge ratio (m/z).
- **Data Analysis:** The mass spectra are recorded continuously throughout the TGA experiment, allowing for the identification of the evolved gases at different temperatures. Key m/z values to monitor include 30 (for NO) and 46 (for NO₂).

Logical Relationships and Workflows

The following diagrams illustrate the logical flow of the experimental analysis and the relationship between the different analytical techniques.



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Conclusion

The thermal decomposition of **sodium hexanitrocobaltate(III)** is a complex process involving multiple, overlapping exothermic reactions. Understanding this process is crucial for its application in various fields. This guide has provided a detailed overview of the decomposition pathway, supported by quantitative data from thermal analysis and detailed experimental protocols. The provided visualizations of the decomposition pathway and experimental workflow serve to further clarify the relationships between the different stages of decomposition.

and the analytical techniques used for their characterization. This information is intended to be a valuable resource for researchers and professionals working with this compound.

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References

- 1. researchgate.net [researchgate.net]
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